

Personal protective equipment for handling 1-Decyne

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Compound of Interest

Compound Name: 1-Decyne

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Essential Safety Protocols for Handling 1-Decyne

This guide provides crucial safety and logistical information for the handling and disposal of **1-Decyne** (CAS No. 764-93-2), a flammable and hazardous terminal alkyne.^{[1][2]} Adherence to these procedural steps is vital for ensuring the safety of all laboratory personnel.

Physicochemical and Hazard Data

Understanding the properties of **1-Decyne** is the first step in safe handling. This table summarizes key quantitative data.

Property	Value
Molecular Formula	C ₁₀ H ₁₈ [1]
Molecular Weight	138.25 g/mol [1]
Appearance	Clear, colorless to light yellow liquid[1][3]
Boiling Point	174 °C / 345.2 °F[3]
Melting Point	-44 °C / -47.2 °F[3]
Flash Point	48 °C / 118.4 °F (closed cup)[3]
Density	0.766 g/mL at 25 °C
Hazard Classifications	Flammable liquid (Category 3), Skin irritation, Serious eye damage, May cause respiratory irritation.[1][3]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure.[4] A risk assessment should be conducted for any specific experimental procedure to determine if additional protection is required.

Minimum PPE Requirements:

- **Eye and Face Protection:** Wear chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3][5] A face shield should be used when there is a significant risk of splashing.[6]
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or neoprene, must be worn.[6] Inspect gloves for any signs of degradation or puncture before each use. Contaminated gloves can be dangerous, so they should be replaced regularly to prevent permeation by the chemical.[7]
- **Skin and Body Protection:** Wear a laboratory coat to prevent skin exposure.[5][6] For tasks with a higher risk of splashing or for handling larger quantities, a chemical-resistant apron or suit is recommended.[6] Do not wear synthetic fiber clothing; cotton is preferable.[7]

- Footwear: Closed-toe shoes or chemical-resistant boots are required to protect the feet from spills.[7][8]
- Respiratory Protection: All work with **1-Decyne** should be performed in a well-ventilated area, preferably within a certified chemical fume hood.[4][5][6] If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[5][6]

Operational Plan: Safe Handling and Storage

A systematic approach to handling and storage is crucial for laboratory safety.

Handling Protocol

- Ventilation: Always handle **1-Decyne** in a well-ventilated area or a chemical fume hood to avoid inhalation of vapors.[5][9]
- Ignition Sources: **1-Decyne** is a flammable liquid.[1][3] Keep it away from heat, sparks, open flames, and hot surfaces.[3][5][9] No smoking is permitted in the handling area.[3][10]
- Grounding and Bonding: Ground and bond containers when transferring material to prevent static discharge.[3][5][9]
- Equipment: Use only non-sparking tools and explosion-proof equipment.[3][5][10]
- Personal Hygiene: Wash hands and any exposed skin thoroughly after handling.[3][5] Handle in accordance with good industrial hygiene and safety practices.[3][9]

Storage Protocol

- Container: Store in a tightly closed, properly labeled container.[3][5][9]
- Location: Keep in a cool, dry, and well-ventilated area away from incompatible substances like strong oxidizing agents.[3][5] The storage area should be designated for flammables.[3][5]
- Integrity: Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[9][11]

Emergency Procedures

First-Aid Measures

- **Inhalation:** If inhaled, remove the victim to fresh air immediately.[3][5] If breathing is difficult, give oxygen. If breathing has ceased, apply artificial respiration. Seek immediate medical attention.[5]
- **Skin Contact:** If the chemical comes into contact with skin, take off all contaminated clothing immediately and rinse the skin with plenty of soap and water for at least 15 minutes.[3][5] Get medical attention if irritation occurs.[3]
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5] Remove contact lenses if present and easy to do.[3] Seek immediate medical attention.[3][5]
- **Ingestion:** Do NOT induce vomiting.[3][9] If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water.[5] Call a poison center or doctor immediately.[9]

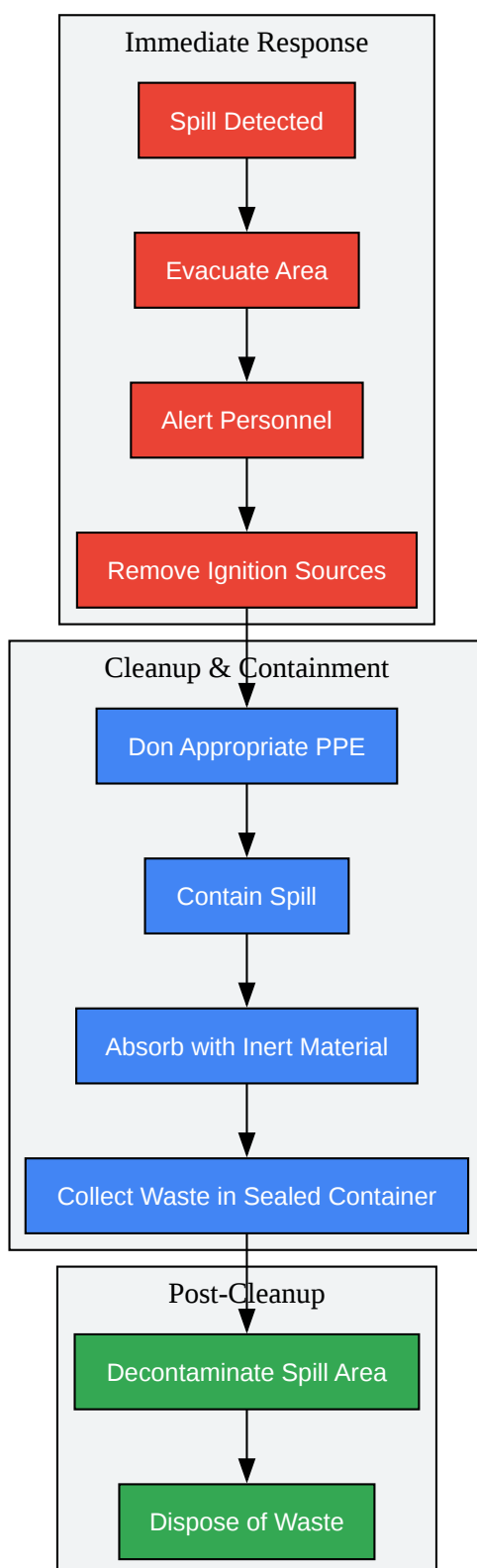
Spill Response Plan

In the event of a spill, follow these steps to ensure a safe and effective cleanup.

- **Evacuate:** Immediately evacuate personnel from the spill area.
- **Ventilate:** Ensure the area is well-ventilated.
- **Remove Ignition Sources:** Remove all sources of ignition from the area.[3][5][9]
- **Don PPE:** Wear the appropriate personal protective equipment, including respiratory protection.[5][9]
- **Containment:** Prevent further leakage or spillage if it is safe to do so.[9]
- **Absorption:** Absorb the spill with an inert, non-combustible material such as dry sand, earth, or silica gel.[3][5]

- Collection: Use a spark-proof tool to collect the absorbed material and place it into a suitable, closed container for disposal.[\[3\]](#)[\[5\]](#)
- Decontamination: Clean the spill area thoroughly.

The following diagram illustrates the logical workflow for handling a **1-Decyne** spill.



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Caption: Logical workflow for the safe response to a **1-Decyne** spill.

Disposal Plan

Chemical waste generators are responsible for the proper classification and disposal of hazardous waste.

- **Waste Classification:** Determine if the discarded chemical is classified as hazardous waste. Consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[3]
- **Disposal Method:** Do not empty **1-Decyne** into drains.[3][9] Disposal must be conducted through an approved and licensed waste disposal plant.[3][4]
- **Containers:** Collect waste in suitable, closed, and properly labeled containers for disposal.[3] Empty containers retain product residue (liquid and/or vapor) and can be dangerous; they should be handled as hazardous waste.[3][5]

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